

# What is the structure of 2-Decyl-1-tetradecanol?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Decyl-1-tetradecanol

Cat. No.: B1661990

[Get Quote](#)

An In-depth Technical Guide to **2-Decyl-1-tetradecanol** for Researchers and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-Decyl-1-tetradecanol**, a branched-chain primary alcohol. It details the chemical structure, physicochemical properties, synthesis, and spectroscopic data of this compound. Furthermore, this guide explores its applications, particularly focusing on its relevance to researchers in the fields of chemistry and drug development, including its use as a surfactant, its antibacterial properties, and its potential in drug delivery systems. Safety and toxicological data are also summarized.

## Chemical Identity and Structure

**2-Decyl-1-tetradecanol** is a saturated fatty alcohol belonging to the class of Guerbet alcohols. [1] Its structure features a 24-carbon backbone with a hydroxyl group at the primary position. The branching at the C-2 position, with a decyl and a dodecyl chain, results in unique physical properties compared to its linear isomers.[2]

- IUPAC Name: 2-decyltetradecan-1-ol[1]
- CAS Number: 58670-89-6[3]
- Molecular Formula: C<sub>24</sub>H<sub>50</sub>O[3]
- Canonical SMILES: CCCCCCCCCCCCC(CCCCCCCCC)CO[4]

- InChI Key: CAYHVMBQBLYQMT-UHFFFAOYSA-N[2]
- Synonyms: 2-Decyltetradecanol, Decyltetradecanol, ISOFOL 24 ALCOHOL, JARCOL I-24[1]  
[2]

## Physicochemical Properties

The branched nature of **2-Decyl-1-tetradecanol** disrupts the molecular packing that is characteristic of linear alcohols, leading to a lower melting point and rendering it a liquid at or near room temperature.[2] This property is crucial for many of its applications.

Property	Value	Reference(s)
Molecular Weight	354.65 g/mol	[3]
Appearance	Colorless liquid	[3]
Melting Point	17-20 °C	[5]
Boiling Point	271-275 °C at 33 mmHg	[5]
Density	0.842 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.457	
Water Solubility	0.001 g/L at 23 °C (insoluble)	[3]
Flash Point	210 °C (410 °F) - open cup	
logP (Octanol/Water)	9.3	[1]

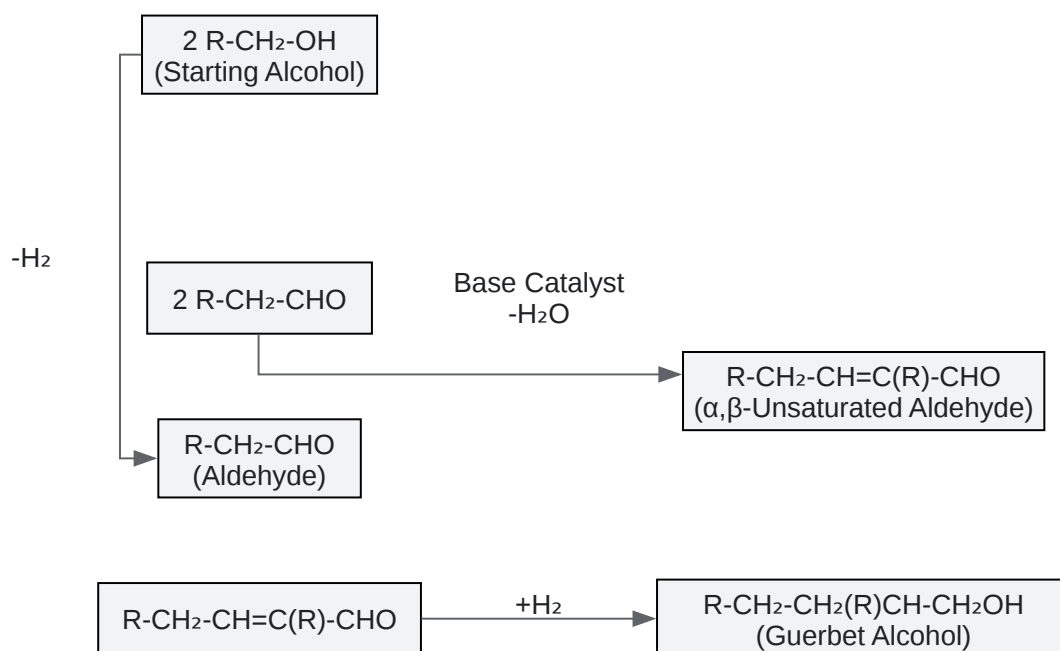
## Synthesis and Manufacturing

The primary industrial synthesis route for **2-Decyl-1-tetradecanol** is the Guerbet reaction. This process involves the dimerization of a primary alcohol at high temperatures in the presence of a base catalyst.[1] The reaction proceeds through a four-step mechanism:

- Dehydrogenation: The starting alcohol is oxidized to an aldehyde.
- Aldol Condensation: Two aldehyde molecules undergo a base-catalyzed aldol condensation.

- Dehydration: The resulting  $\beta$ -hydroxy aldehyde is dehydrated to form an  $\alpha,\beta$ -unsaturated aldehyde.
- Hydrogenation: The unsaturated aldehyde is hydrogenated to yield the final branched-chain primary alcohol.[1][6]

Transition metal catalysts, such as nickel or copper, can be employed to facilitate the dehydrogenation and hydrogenation steps under milder conditions.[6]



[Click to download full resolution via product page](#)

Caption: The Guerbet reaction mechanism for the synthesis of branched alcohols.

## Experimental Protocols

### General Protocol for Guerbet Synthesis

The following is a generalized laboratory protocol for the synthesis of a Guerbet alcohol, which can be adapted for **2-Decyl-1-tetradecanol** starting from lauryl alcohol (1-dodecanol).

#### Materials:

- Starting alcohol (e.g., 1-dodecanol)
- Base catalyst (e.g., potassium hydroxide, KOH)
- Hydrogenation catalyst (e.g., Raney Nickel or a copper-based catalyst)
- Reaction vessel equipped with a mechanical stirrer, thermometer, and a Dean-Stark trap to remove water.[\[7\]](#)

#### Procedure:

- Reactor Setup: Assemble the reaction apparatus under an inert atmosphere (e.g., nitrogen) to prevent oxidation. Ensure all glassware is dry.[\[7\]](#)
- Charging the Reactor: Charge the reaction flask with the starting alcohol, the base catalyst (typically 5-10 mol% relative to the alcohol), and the hydrogenation catalyst.[\[7\]](#)
- Reaction: Heat the mixture with vigorous stirring to a temperature of 220-250°C. Water will be generated as a byproduct and should be collected in the Dean-Stark trap.[\[7\]](#)
- Monitoring: The reaction progress can be monitored by observing the cessation of water evolution or by analytical techniques such as Gas Chromatography (GC).[\[7\]](#)
- Workup: Once the reaction is complete, cool the mixture to room temperature. Carefully filter the mixture to remove the solid catalysts. The filtrate is then washed with water to remove any residual base and dried over an anhydrous salt (e.g., sodium sulfate).[\[7\]](#)
- Purification: The crude product is purified by fractional distillation under high vacuum to isolate the high-purity **2-Decyl-1-tetradecanol**.[\[7\]](#)

## Spectroscopic Characterization

Spectroscopic data is essential for the structural confirmation and purity assessment of **2-Decyl-1-tetradecanol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the molecular structure. PubChem lists the availability of  $^{13}\text{C}$  NMR spectra for this compound.[\[2\]](#)
- Infrared (IR) Spectroscopy: FTIR spectroscopy is used to identify the functional groups. A broad absorption band in the region of  $3200\text{--}3600\text{ cm}^{-1}$  is characteristic of the O-H stretching of the alcohol group.
- Mass Spectrometry (MS): Mass spectrometry provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.

## Applications in Research and Drug Development

While extensively used in the cosmetics industry as an emollient and viscosity-controlling agent, **2-Decyl-1-tetradecanol** possesses properties that are of significant interest to drug development professionals.[\[2\]](#)

## Surfactant and Drug Delivery

As an amphiphilic molecule, **2-Decyl-1-tetradecanol** acts as a surfactant, reducing surface tension.[\[1\]](#) This property is fundamental to its potential use in drug delivery systems, where it can aid in the formation of micelles or other self-assembling structures to solubilize poorly water-soluble drugs, potentially enhancing their bioavailability.[\[1\]](#) Its low critical micelle concentration (CMC) suggests high efficiency in forming such structures.[\[1\]](#)

## Antibacterial Activity

Studies have indicated that **2-Decyl-1-tetradecanol** exhibits antibacterial properties against both Gram-positive and Gram-negative bacteria.[\[1\]](#) This activity is attributed to its ability to disrupt bacterial cell membranes. This opens avenues for its investigation as a potential active ingredient or as an excipient with antimicrobial properties in topical formulations.[\[1\]](#)

## Chemical Synthesis

In chemical research, **2-Decyl-1-tetradecanol** serves as a versatile intermediate. It has been used in the preparation of monosaccharide glycolipids and other complex molecules.[\[8\]](#)

## Safety and Toxicology

**2-Decyl-1-tetradecanol** is generally considered to have a low hazard profile.

- GHS Classification: It is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[2]
- Irritation: It is reported to cause slight skin and eye irritation upon prolonged contact.[3]
- Handling: Standard laboratory personal protective equipment (PPE), including safety glasses and gloves, is recommended during handling.
- Environmental: The substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB).[3] It shows moderate biodegradability.[1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Decyl-1-tetradecanol | 58670-89-6 | Benchchem [benchchem.com]
- 2. Decyltetradecanol | C<sub>24</sub>H<sub>50</sub>O | CID 93875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. scbt.com [scbt.com]
- 6. aocs.org [aocs.org]
- 7. benchchem.com [benchchem.com]
- 8. 2-DECYL-1-TETRADECANOL | 58670-89-6 [chemicalbook.com]
- To cite this document: BenchChem. [What is the structure of 2-Decyl-1-tetradecanol?]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1661990#what-is-the-structure-of-2-decyl-1-tetradecanol>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)